

# In-Depth Technical Guide: 1,2-Dioleoyl-sn-glycero-3-phosphocholine-d9

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## Compound of Interest

Compound Name: 1,2-Dioleoyl-sn-glycero-3-phosphocholine-d9

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This technical guide provides comprehensive information on **1,2-dioleoyl-sn-glycero-3-phosphocholine-d9** (DOPC-d9), a deuterated synthetic phospholipid critical for a range of advanced research and pharmaceutical applications.

## Core Compound Data

**1,2-dioleoyl-sn-glycero-3-phosphocholine-d9** is a deuterium-labeled form of 1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC), a naturally occurring phospholipid. The nine deuterium atoms are located on the choline head group, providing a stable isotopic label for mass spectrometry-based quantification.

Parameter	Value	Reference
Molecular Weight	795.169 g/mol	
Chemical Formula (non-deuterated)	C <sub>44</sub> H <sub>84</sub> NO <sub>8</sub> P	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number (non-deuterated)	4235-95-4	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	DOPC-d9	<a href="#">[4]</a>

## Applications in Research and Drug Development

DOPC-d9 is a versatile tool in lipidomics, drug delivery, and membrane biophysics. Its primary applications include:

- Internal Standard for Mass Spectrometry: Due to its chemical identity with endogenous DOPC and its distinct mass, DOPC-d9 is an ideal internal standard for the accurate quantification of phospholipids in complex biological samples.[\[4\]](#)
- Lipid Nanoparticle (LNP) Formulation: DOPC is a key component in the formation of LNPs for the delivery of nucleic acids, such as mRNA and miRNA.[\[3\]](#) The deuterated form can be used in formulation studies to track the lipid components.
- Model Membrane Studies: DOPC is widely used to create artificial membranes, including liposomes and micelles, for studying membrane properties and drug-membrane interactions.

## Experimental Protocols

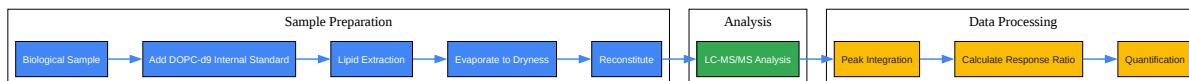
### Quantification of Phospholipids in Biological Samples using LC-MS/MS

This protocol outlines the use of DOPC-d9 as an internal standard for the quantification of DOPC in a biological matrix (e.g., plasma, tissue homogenate).

#### Methodology:

- Sample Preparation:
  - Thaw biological samples on ice.
  - To 100 µL of sample, add 10 µL of a known concentration of DOPC-d9 in methanol (e.g., 10 µg/mL).
  - Perform a lipid extraction using a modified Bligh-Dyer or Folch method with chloroform and methanol.
  - Evaporate the organic phase to dryness under a stream of nitrogen.

- Reconstitute the lipid extract in a suitable solvent for LC-MS analysis (e.g., methanol/chloroform 1:1).
- LC-MS/MS Analysis:
  - Liquid Chromatography (LC): Employ a C18 reversed-phase column to separate the lipids. A gradient elution with mobile phases containing acetonitrile and water with additives like formic acid and ammonium formate is typically used.
  - Mass Spectrometry (MS/MS): Operate the mass spectrometer in positive ion mode using electrospray ionization (ESI). Monitor the specific precursor-to-product ion transitions for both DOPC and DOPC-d9.
- Data Analysis:
  - Integrate the peak areas for both the analyte (DOPC) and the internal standard (DOPC-d9).
  - Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area).
  - Quantify the concentration of DOPC in the sample by comparing the response ratio to a standard curve generated with known concentrations of non-labeled DOPC.



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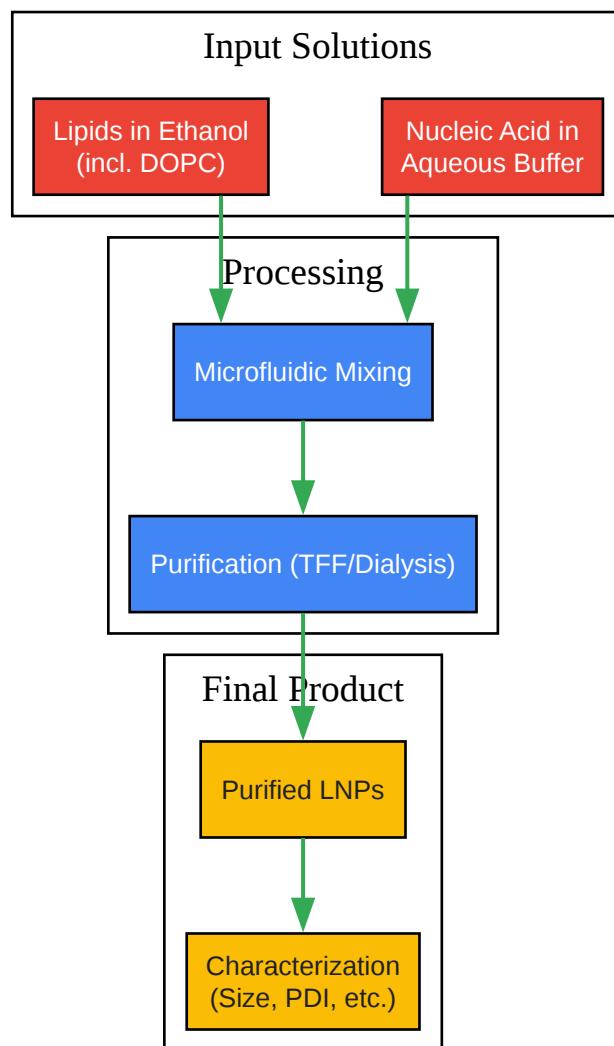
#### LC-MS/MS Quantification Workflow

## Formulation of Lipid Nanoparticles (LNPs)

This protocol describes a general method for preparing LNPs using DOPC for nucleic acid delivery.

**Methodology:**

- **Lipid Stock Preparation:**
  - Prepare stock solutions of the individual lipid components (e.g., ionizable lipid, cholesterol, DSPC, and DOPC) in ethanol.
  - Mix the lipid stock solutions in the desired molar ratios.
- **Nucleic Acid Preparation:**
  - Prepare the nucleic acid (e.g., mRNA) in an aqueous buffer (e.g., citrate buffer, pH 4.0).
- **LNP Assembly:**
  - Rapidly mix the lipid-ethanol solution with the aqueous nucleic acid solution using a microfluidic mixing device. The rapid mixing leads to the self-assembly of the LNPs, encapsulating the nucleic acid.
- **Purification and Characterization:**
  - Purify the LNP formulation to remove residual ethanol and unencapsulated nucleic acid using tangential flow filtration (TFF) or dialysis.
  - Characterize the LNPs for size, polydispersity index (PDI), zeta potential, and encapsulation efficiency.

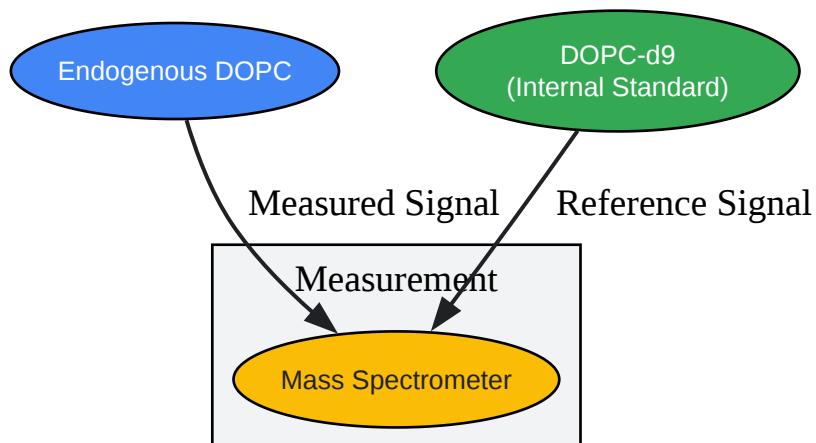


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#### Lipid Nanoparticle Formulation Workflow

## Signaling Pathways and Logical Relationships

The primary role of DOPC-d9 is as an analytical tool rather than a modulator of signaling pathways. Its logical relationship in experimental design is that of a control or standard against which the endogenous, non-labeled counterpart is measured.



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### Role of DOPC-d9 in Quantification

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